

Omega-Truxilline: A Technical Overview of an Elusive Isomer

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Compound of Interest

Compound Name: **omega-Truxilline**

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This technical guide offers a comprehensive overview of **omega-truxilline**, a member of the truxilline family of alkaloids. The truxillines are a group of stereoisomeric compounds found as minor alkaloids in coca leaves. This document is intended for researchers, scientists, and professionals in drug development, providing available data on **omega-truxilline** and its related isomers.

While extensive research has been conducted on the more abundant truxilline isomers, specific data for **omega-truxilline** remains limited in publicly accessible scientific literature. This guide compiles the available information and contextualizes it within the broader understanding of the truxilline class of compounds.

Molecular Identity

The molecular formula for all truxilline isomers, including **omega-truxilline**, is consistently identified as C₃₈H₄₆N₂O₈.^{[1][2][3]} The molecular weight is approximately 658.79 g/mol.^[4] However, a specific CAS (Chemical Abstracts Service) registry number for **omega-truxilline** is not readily available in the surveyed scientific databases. For reference, the CAS numbers for several other known truxilline isomers are provided in the table below.

Isomer Name	CAS Number	Molecular Formula
alpha-Truxilline	490-17-5[3][4]	C38H46N2O8
beta-Truxilline	490-15-3[2]	C38H46N2O8
gamma-Truxilline	113350-56-4[5]	C38H46N2O8
neo-Truxilline	113350-54-2[6]	C38H46N2O8
omega-Truxilline	Not Available	C38H46N2O8

Physicochemical Properties and Analytical Methods

Detailed experimental data on the physicochemical properties of isolated **omega-truxilline** are not extensively documented. However, analytical methods have been developed for the simultaneous quantification of multiple truxilline isomers, including **omega-truxilline**, in illicit cocaine samples.

Experimental Protocol: Quantification of Truxilline Isomers

A published method for the rapid determination of isomeric truxillines in illicit cocaine utilizes capillary gas chromatography with flame ionization detection (GC-FID).[7] This method allows for the quantification of ten truxilline isomers: alpha-, beta-, delta-, epsilon-, gamma-, omega-, zeta-, peri-, neo-, and epi-truxilline.[4][5][7]

Methodology:

- **Sample Preparation:** The truxilline isomers are extracted from the cocaine sample.
- **Derivatization:** The extracted alkaloids are directly reduced using lithium aluminum hydride and subsequently acylated with heptafluorobutyric anhydride. This derivatization step is crucial for improving the volatility and thermal stability of the analytes for GC analysis.
- **Internal Standard:** A structurally related internal standard, 4',4"-dimethyl- α -truxillic acid dimethyl ester, is used for accurate quantification.

- GC-FID Analysis: The derivatized sample is injected into a gas chromatograph equipped with a flame ionization detector for separation and quantification.

The method has demonstrated a linear response for the quantified isomers in the range of 0.001 to 1.00 mg/mL, with a lower detection limit of 0.001 mg/mL.[\[7\]](#)

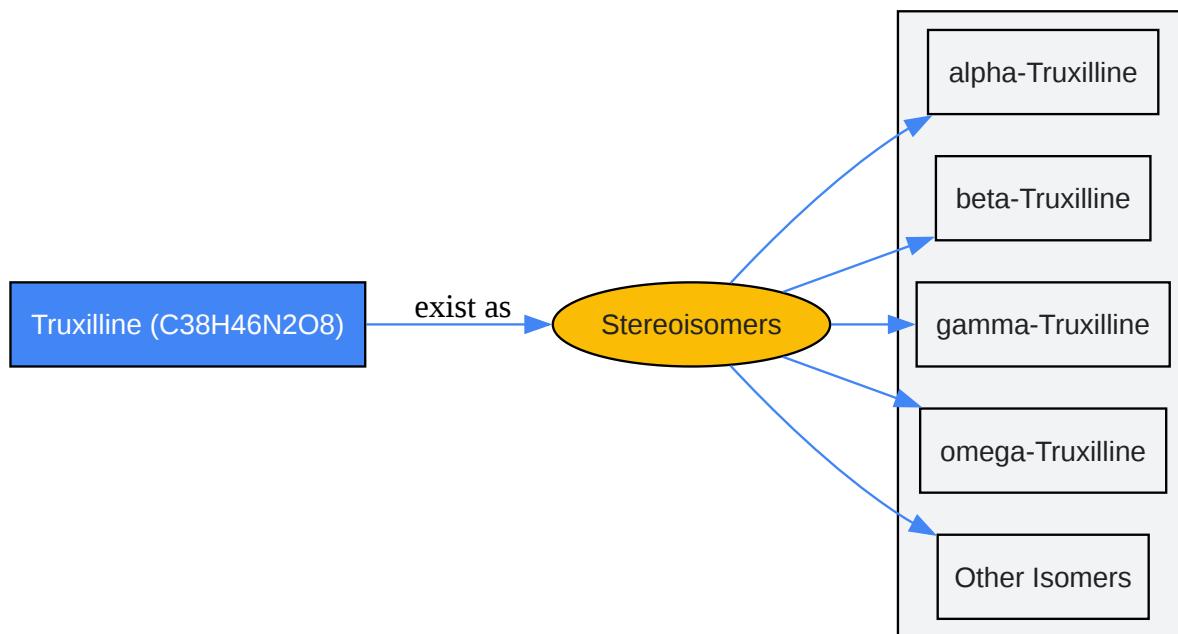
Biological Activity and Signaling Pathways

There is a significant lack of specific research on the biological activity and potential signaling pathways of **omega-truxilline**. While the parent compound, cocaine, is known to interact with dopamine, serotonin, and norepinephrine transporters, the specific interactions of individual truxilline isomers, including **omega-truxilline**, have not been elucidated.

Due to the absence of experimental data on signaling pathways for **omega-truxilline**, a corresponding visualization cannot be provided at this time. Further research is required to understand the pharmacological and toxicological profile of this specific isomer.

Logical Relationship of Truxilline Isomers

The various truxilline isomers, including **omega-truxilline**, are stereoisomers, meaning they share the same molecular formula and connectivity of atoms but differ in the spatial arrangement of their atoms. This relationship is depicted in the following diagram.



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Caption: Relationship of Truxilline and its Stereoisomers.

This guide underscores the current knowledge gap regarding **omega-truxilline**. While its existence as an isomer is recognized and methods for its detection are available, a concerted research effort is needed to characterize its physicochemical properties, biological activity, and potential impact.

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